

DL-Threonine Methyl Ester Hydrochloride: A Technical Guide to its Solubility Profile

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Compound of Interest

Compound Name: *DL-Threonine methyl ester hydrochloride*

Cat. No.: *B3421454*

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Introduction

DL-Threonine methyl ester hydrochloride is a derivative of the essential amino acid DL-Threonine. It serves as a valuable building block in various chemical syntheses, particularly in the fields of peptide chemistry and pharmaceutical development. An understanding of its solubility is critical for its effective use in these applications, influencing reaction kinetics, purification strategies, and formulation development.

This technical guide provides a summary of the available solubility information for **DL-Threonine methyl ester hydrochloride**. It is important to note that while qualitative solubility data is readily available from commercial suppliers, specific quantitative solubility data (e.g., g/100 mL or molarity at various temperatures) is not extensively documented in publicly available literature. Therefore, this guide also provides a detailed, generalized experimental protocol for determining the solubility of this and similar compounds in a laboratory setting.

Solubility Profile

The hydrochloride salt form of DL-Threonine methyl ester generally enhances its aqueous solubility compared to its free base form.^[1] The available data on its solubility in common laboratory solvents is summarized below.

Solvent	Qualitative Solubility	Reference
Water	Soluble	[1] [2]

Note: For other organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO), specific solubility data for **DL-Threonine methyl ester hydrochloride** is not readily available. Researchers should determine the solubility in these solvents empirically based on their specific experimental needs.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a solid compound like **DL-Threonine methyl ester hydrochloride**. This method, often referred to as the isothermal equilibrium method, involves preparing a saturated solution at a specific temperature and then determining the concentration of the solute.

Materials and Equipment:

- **DL-Threonine methyl ester hydrochloride**
- Solvent of interest (e.g., deionized water, ethanol, phosphate-buffered saline)
- Analytical balance
- Vials with screw caps
- Constant temperature incubator or water bath
- Vortex mixer and/or magnetic stirrer with stir bars
- Centrifuge
- Syringe filters (e.g., 0.22 μm pore size)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification
- Volumetric flasks and pipettes

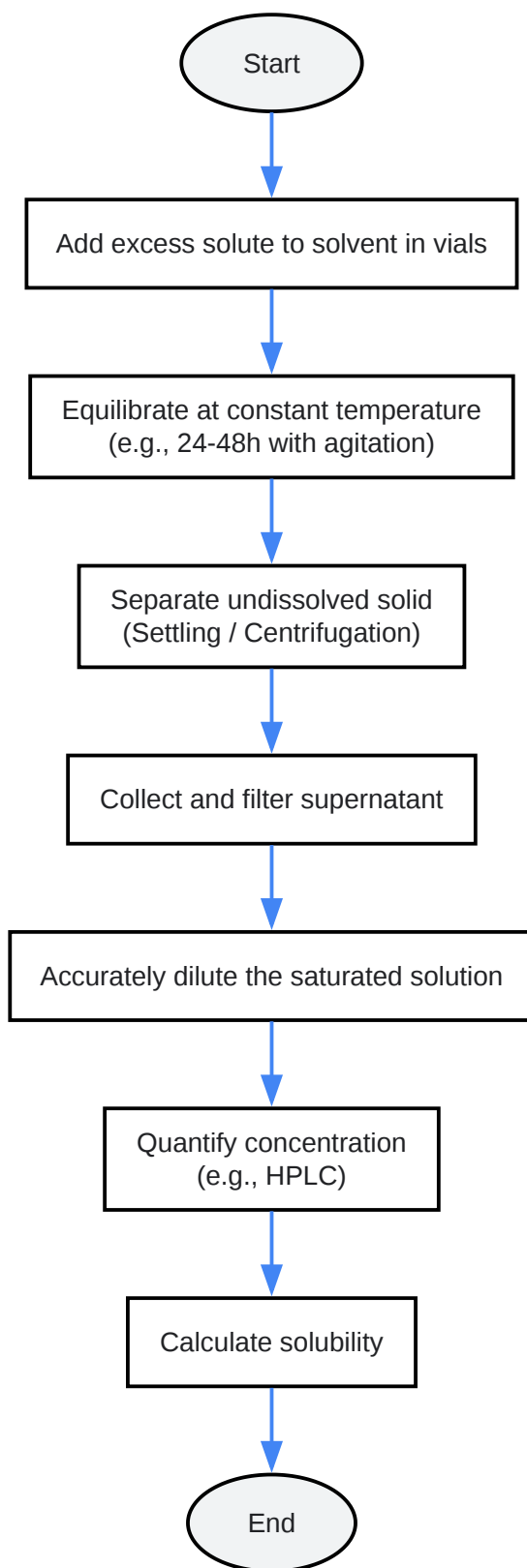
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **DL-Threonine methyl ester hydrochloride** to a series of vials. The exact amount will depend on the expected solubility but should be enough to ensure that undissolved solid remains.
 - Add a precise volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature incubator or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. Agitation can be achieved using a vortex mixer at regular intervals or continuous stirring with a magnetic stirrer.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - For finer suspensions, centrifuge the vials at a moderate speed to pellet the undissolved solid.
- Sample Collection and Dilution:
 - Carefully withdraw a known volume of the clear supernatant using a pipette. To avoid disturbing the solid, it is advisable to take the sample from the upper portion of the liquid.
 - Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any remaining microscopic particles.

- Accurately dilute the filtered saturated solution with the appropriate solvent in a volumetric flask to a concentration that falls within the linear range of the analytical method to be used.
- Quantification:
 - Analyze the diluted samples using a validated analytical method, such as HPLC with UV detection, to determine the concentration of **DL-Threonine methyl ester hydrochloride**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the compound in the experimental samples.
- Calculation of Solubility:
 - Calculate the concentration of the saturated solution by taking into account the dilution factor.
 - Express the solubility in desired units, such as mg/mL, g/100 mL, or molarity (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Workflow for experimental solubility determination.

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